

# physical properties of (+)-Ph-BOX ligand melting point and solubility

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## Compound of Interest

Compound Name: (+)-2,2'-Isopropylidenebis[(4R)-4-phenyl-2-oxazoline]

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## An In-depth Technical Guide on the Physical Properties of (+)-Ph-BOX Ligand

This guide provides a detailed overview of the physical properties of the (+)-Ph-BOX ligand, specifically its melting point and solubility. It is intended for researchers, scientists, and professionals in the field of drug development and asymmetric catalysis. This document includes available data on related compounds, outlines experimental protocols for determining these properties, and presents a relevant catalytic application with a corresponding workflow diagram.

## Physical Properties of Ph-BOX Ligands

The (+)-Ph-BOX ligand, systematically named (4S,4'S)-2,2'-(1,2-phenylene)bis(4-phenyl-4,5-dihydrooxazole), is a chiral ligand widely used in asymmetric catalysis. While specific data for the melting point and solubility of the parent (+)-Ph-BOX ligand are not readily available in public literature, data for closely related analogues provide valuable insights into its expected physical characteristics.

Data Presentation: Melting Points of Ph-BOX Analogues

Compound Name	Structure of Bridge	Chirality	Melting Point (°C)
(-)-2,2'-Isopropylidenebis[(4S)-4-phenyl-2-oxazoline]	Isopropylidene	(S,S)	37-41
(+)-2,2'-Isopropylidenebis[(4R)-4-phenyl-2-oxazoline]	Isopropylidene	(R,R)	56-58
2,2'-(1,4-Phenylene)bis(2-oxazoline)	1,4-Phenylene	Achiral	238-240 <sup>[1]</sup>

Note: The melting points of chiral compounds can be influenced by their enantiomeric purity.

## Experimental Protocols

### Determination of Melting Point

A standard method for determining the melting point of a crystalline solid like the (+)-Ph-BOX ligand involves using a capillary melting point apparatus.

Methodology:

- **Sample Preparation:** A small amount of the crystalline (+)-Ph-BOX ligand is finely ground and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which is equipped with a heating block and a thermometer or a digital temperature sensor.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium.
- **Observation:** The temperature at which the first liquid appears (onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting) are recorded. This range represents the melting point of the substance. A narrow melting range (e.g., 0.5-1 °C) is indicative of a pure compound.

## Determination of Solubility

The solubility of the (+)-Ph-BOX ligand in various organic solvents can be determined qualitatively and quantitatively.

### Qualitative Solubility Determination:

- **Solvent Selection:** A range of common organic solvents used in catalysis, such as dichloromethane ( $\text{CH}_2\text{Cl}_2$ ), tetrahydrofuran (THF), toluene, and ethanol, are selected.
- **Procedure:** To a small, known amount of the (+)-Ph-BOX ligand (e.g., 10 mg) in a vial, the selected solvent is added dropwise with agitation at a constant temperature (e.g., room temperature). The visual observation of whether the solid dissolves completely determines its solubility. Observations can be categorized as "soluble," "sparingly soluble," or "insoluble."

### Quantitative Solubility Determination (Gravimetric Method):

- **Saturated Solution Preparation:** A supersaturated solution of the (+)-Ph-BOX ligand is prepared in a specific solvent at a controlled temperature by adding an excess amount of the ligand to the solvent and stirring for an extended period (e.g., 24 hours) to ensure equilibrium.
- **Filtration:** The saturated solution is filtered to remove any undissolved solid.
- **Solvent Evaporation:** A known volume of the clear, saturated filtrate is transferred to a pre-weighed container, and the solvent is carefully evaporated under reduced pressure.
- **Mass Determination:** The container with the dried residue is weighed, and the mass of the dissolved ligand is determined.
- **Calculation:** The solubility is calculated in terms of grams per 100 mL of solvent or moles per liter (mol/L).

## Application in Asymmetric Catalysis: Diels-Alder Reaction

The (+)-Ph-BOX ligand, in complex with a metal such as copper(II), is an effective catalyst for enantioselective Diels-Alder reactions. A representative example is the reaction between N-acryloyl-2-oxazolidinone and cyclopentadiene.

## Experimental Protocol: Asymmetric Diels-Alder Reaction

### Catalyst Preparation:

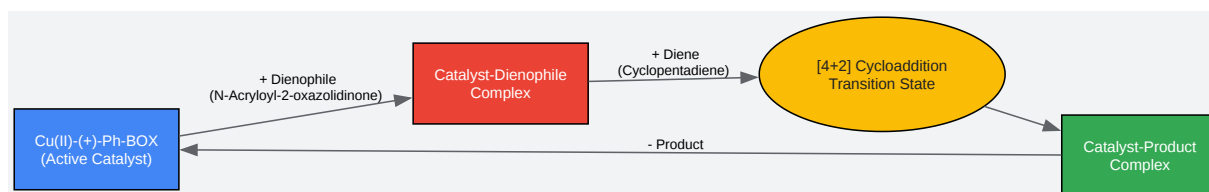
- In a flame-dried flask under an inert atmosphere (e.g., argon), the (+)-Ph-BOX ligand (0.11 mmol) is dissolved in anhydrous dichloromethane (10 mL).
- In a separate flame-dried flask, copper(II) triflate ( $\text{Cu}(\text{OTf})_2$ ) (0.10 mmol) is dissolved in anhydrous dichloromethane (10 mL).
- The ligand solution is transferred to the  $\text{Cu}(\text{OTf})_2$  solution via cannula.
- The resulting solution is stirred at room temperature for 1-2 hours to form the  $\text{Cu}(\text{II})$ -(+)-Ph-BOX catalyst complex.

### Diels-Alder Reaction:

- In a flame-dried reaction vessel, N-acryloyl-2-oxazolidinone (1.0 mmol) is dissolved in anhydrous dichloromethane (5 mL) and cooled to  $-78\text{ }^\circ\text{C}$ .
- The prepared catalyst solution (10 mol%) is added dropwise to the dienophile solution.
- Freshly distilled cyclopentadiene (3.0 mmol) is then added dropwise.
- The reaction mixture is stirred at  $-78\text{ }^\circ\text{C}$  and monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction is quenched with a saturated aqueous solution of sodium bicarbonate.
- The product is extracted with dichloromethane, and the combined organic layers are dried and concentrated. The enantiomeric excess of the product is determined by chiral high-performance liquid chromatography (HPLC).

## Visualization of the Catalytic Cycle

The following diagram illustrates the proposed catalytic cycle for the copper(II)-(+)-Ph-BOX catalyzed asymmetric Diels-Alder reaction.



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## References

- 1. echemi.com [echemi.com]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)